

Application Notes & Protocols: The Use of Copper Complexes in Dye-Sensitized Solar Cells

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Compound of Interest

Compound Name: *Ammonium tetrachlorocuprate(II) dihydrate*

CAS No.: 10060-13-6

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Abstract

Dye-sensitized solar cells (DSSCs) represent a promising and cost-effective photovoltaic technology. Historically, ruthenium-based complexes have dominated the field of DSSC sensitizers, delivering high power conversion efficiencies. However, the high cost and scarcity of ruthenium have driven the search for more abundant and economical alternatives.^{[1][2]} Copper, being an earth-abundant and inexpensive metal, has emerged as a viable candidate for both photosensitizers and redox mediators in DSSCs.^{[1][2]} This document provides a comprehensive guide for researchers, scientists, and professionals in drug development on the application of copper complexes in DSSCs. It details the underlying principles, synthesis of copper-based dyes, fabrication of DSSC devices, and their characterization, with a focus on explaining the causality behind experimental choices to ensure scientific integrity and reproducibility.

Introduction: The Rise of Copper Complexes in DSSCs

The core of a DSSC consists of a porous layer of a wide-bandgap semiconductor (typically TiO₂) sensitized by a dye, an electrolyte containing a redox mediator, and a counter electrode. The dye absorbs light, leading to the injection of an electron into the conduction band of the

semiconductor. The oxidized dye is then regenerated by the redox mediator, which in turn is regenerated at the counter electrode.

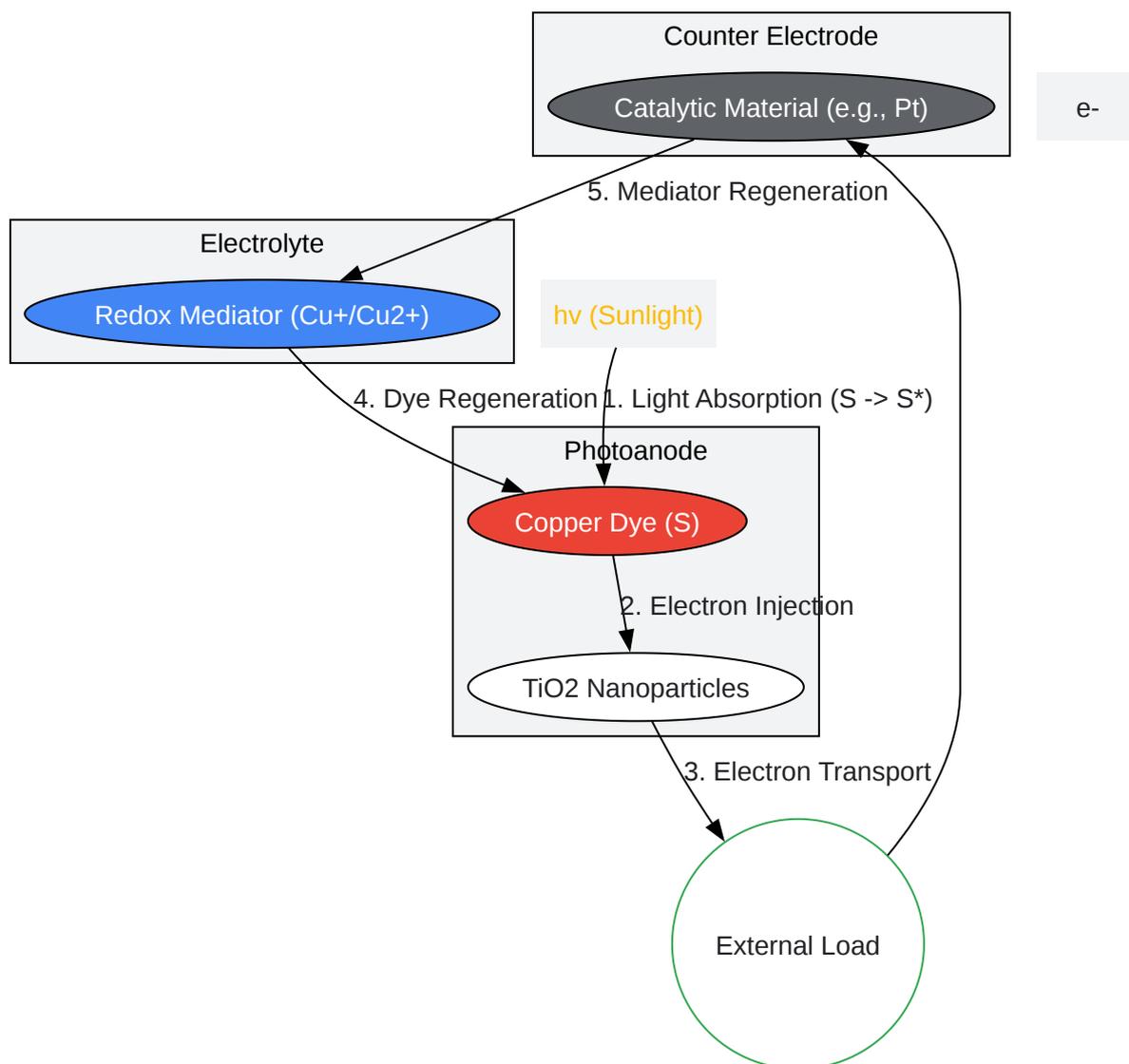
Copper(I) complexes have shown great potential as alternatives to traditional ruthenium-based dyes due to their favorable electrochemical and photophysical properties.[1] Key advantages include:

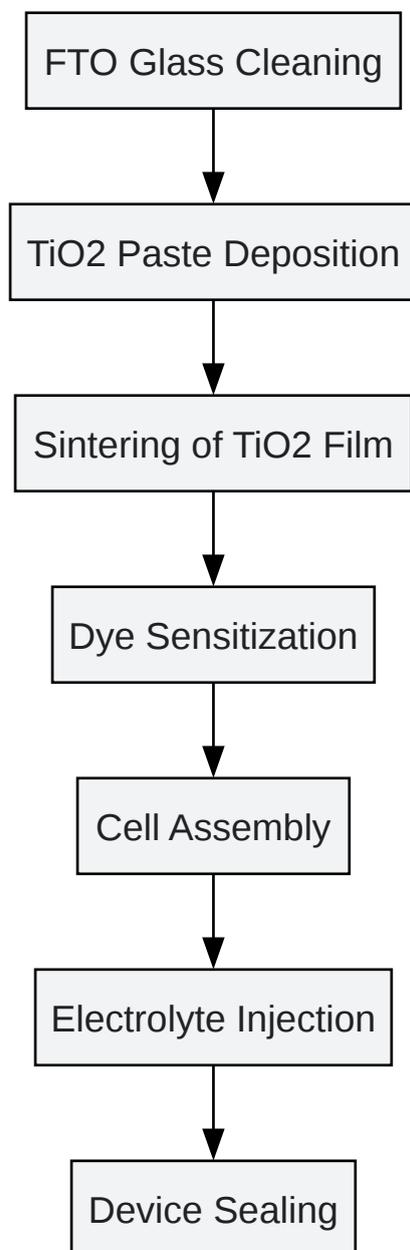
- **Abundance and Low Cost:** Copper is significantly more abundant and less expensive than ruthenium, making it a more sustainable choice for large-scale production.[2]
- **Tunable Properties:** The photophysical and electrochemical properties of copper complexes can be readily tuned by modifying the ligand structures. This allows for the molecular engineering of dyes with desired light-harvesting capabilities and energy levels.
- **High Molar Extinction Coefficients:** Certain copper complexes exhibit high molar extinction coefficients, enabling efficient light absorption.
- **Versatility:** Copper complexes can function as both the photosensitizer and the redox mediator, opening the door for "full-copper" DSSCs.[3]

This guide will walk you through the necessary steps to successfully incorporate copper complexes into your DSSC research, from synthesis to final device testing.

The Working Principle of a Copper-Based DSSC

The fundamental operation of a DSSC employing a copper complex as the sensitizer is illustrated in the diagram below.





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Sources

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- [2. The emergence of copper\(i\)-based dye sensitized solar cells - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Improving the efficiency of copper-dye-sensitized solar cells by manipulating the electrolyte solution - Dalton Transactions \(RSC Publishing\) \[pubs.rsc.org\]](#)
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